

Executive Summary: The Strategic Design of A-790742

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Compound of Interest

Compound Name: A-790742

Cat. No.: B1251503

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A-790742 represents a pivotal evolution in the design of symmetry-based HIV-1 protease inhibitors (PIs). Developed by Abbott Laboratories (now AbbVie), this compound was engineered to address two critical failure modes in antiretroviral therapy: multidrug resistance (MDR) driven by high genetic plasticity of the viral protease, and metabolic toxicity, specifically hyperbilirubinemia and lipid dysregulation associated with earlier PIs like Ritonavir and Atazanavir.

This technical guide dissects the early in vitro characterization of **A-790742**, focusing on its unique binding topology, superior resistance profile against Lopinavir-resistant variants, and favorable ADME properties.

Molecular Mechanism & Structural Biology

Target Engagement and Binding Topology

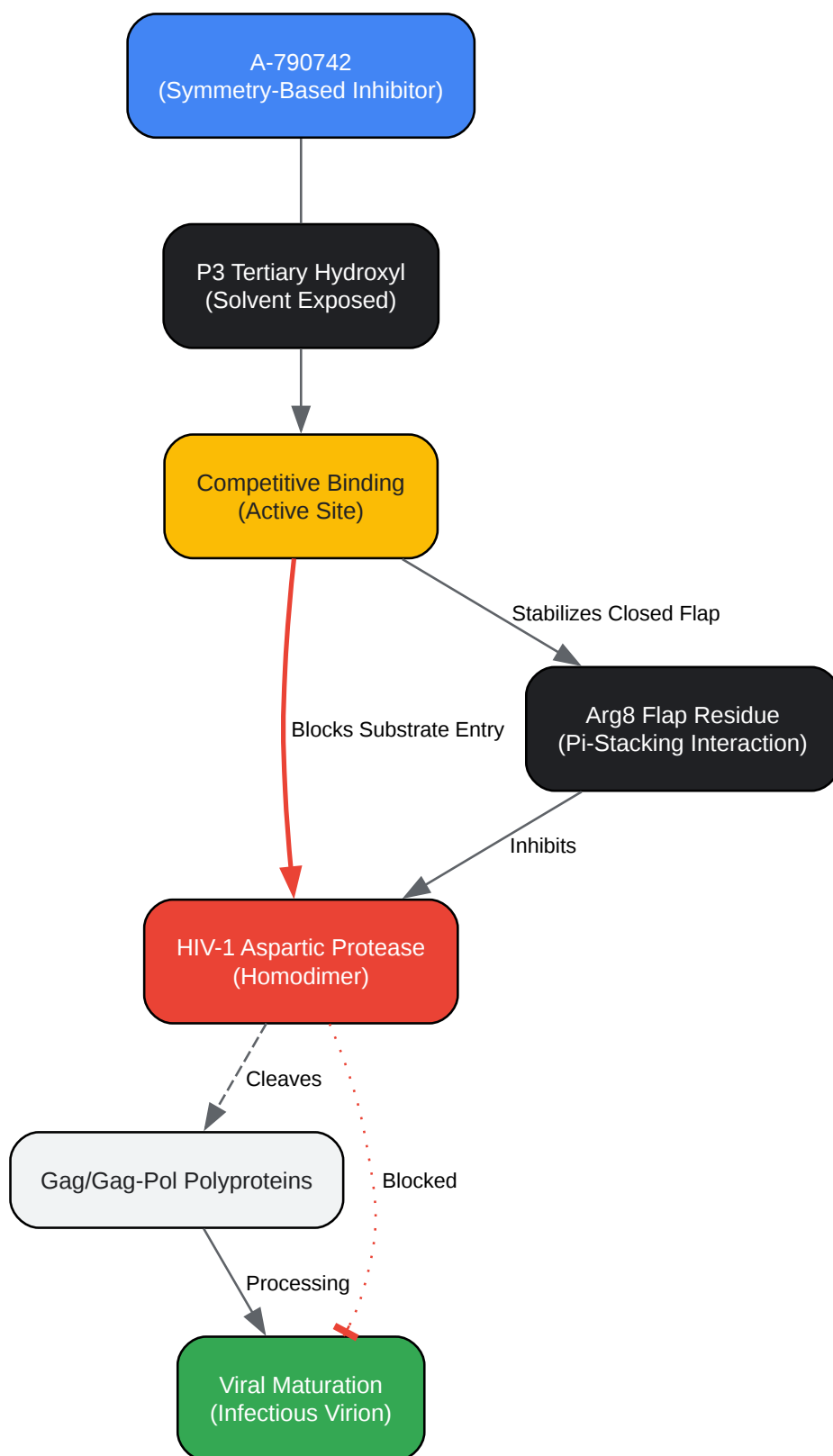
A-790742 targets the HIV-1 aspartic protease, a homodimeric enzyme essential for viral maturation. Unlike peptidomimetic inhibitors that rely solely on substrate envelope mimicry, **A-790742** incorporates a P3 tertiary hydroxyl group and a P1' 2-pyridyl moiety.

- **The P3 Interaction:** Crystallographic data reveals that the P3 tertiary hydroxyl group occupies a solvent-exposed region adjacent to the hydrophobic S1 binding site.^[1] Crucially, the P3 pyridine ring engages in a

-stacking interaction with the Arg8 residue of the protease flap.^[1] This interaction stabilizes the closed conformation of the enzyme, locking it in an inactive state.
- **Symmetry-Based Core:** The pseudo-

-symmetric core enhances binding affinity ($K_i < 1$ nM) while maintaining flexibility to accommodate active site mutations.

Visualization of Mechanism



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Figure 1: Mechanism of Action. **A-790742** prevents viral maturation by locking the protease flap via Arg8 interaction.

In Vitro Antiviral Profiling

Potency Against Wild-Type (WT) and Mutant Strains

Early studies utilized MT-4 T-cell lines and single-cycle luciferase reporter assays (pNL4-3 background) to determine potency. **A-790742** demonstrated low nanomolar potency, maintaining activity even in the presence of human serum (serum shift ~7-fold).[2]

Table 1: Comparative Potency & Resistance Profile

Viral Strain / Genotype	Key Mutations	A-790742 EC50 (nM)	Lopinavir EC50 (nM)	Fold Shift (Resistance)
HIV-1 WT (pNL4-3)	None	2 – 7	4 – 10	1.0x
MDR Patient Isolate A	M46I, L63P, V82A	12	85	~2x (Susceptible)
MDR Patient Isolate B	L10I, I54V, V82A, L90M	18	>200	~3x (Susceptible)
In Vitro Selected (A-790742)	V82L, I84V	>100	15	Resistant

Data synthesized from Ng et al. (2008) and Colletti et al. (2009).

Resistance Selection (Genetic Barrier)

To assess the genetic barrier to resistance, HIV-1 (pNL4-3 and RF strains) was passaged in MT-4 cells under increasing concentrations of **A-790742**.

- Primary Mutations Selected:
 - V82L & I84V (pNL4-3 background): These mutations alter the hydrophobic pocket, sterically hindering the bulky P1/P1' groups of the inhibitor.

- A71V & V82G (RF background): Compensatory mutations often associated with fitness restoration.
- Cross-Resistance: While **A-790742** selected for unique mutations, it retained potency against variants highly resistant to Lopinavir (LPV) and Atazanavir (ATV), suggesting it occupies a distinct "resistance niche."

ADME & Safety Screening

A major differentiation factor for **A-790742** was its safety profile relative to first-generation PIs.

- Metabolic Stability: Low rates of metabolism in human liver microsomes (HLM), predicting a favorable half-life for once-daily dosing.
- Hyperbilirubinemia: **A-790742** showed significantly reduced potential for bilirubin elevation compared to Indinavir and Atazanavir. This was assessed using in vitro UGT1A1 inhibition assays and surrogate animal models.

Detailed Experimental Protocols

Protocol A: In Vitro Resistance Selection (Passaging)

Objective: To identify the specific mutations that confer resistance to **A-790742**.

- Preparation: Seed MT-4 cells (cells/mL) in RPMI 1640 medium supplemented with 10% FBS.
- Infection: Infect cells with HIV-1 (strain pNL4-3 or RF) at a Multiplicity of Infection (MOI) of 0.01.
- Initial Treatment: Add **A-790742** at 0.5x its EC50 value (approx. 1–3 nM). Incubate at 37°C, 5% CO2.
- Monitoring: Observe for cytopathic effect (CPE) every 3–4 days.
 - If CPE is >50% (viral breakthrough): Harvest supernatant. Passage virus to fresh cells containing 2x the previous drug concentration.

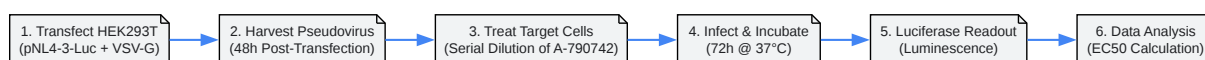
- If CPE is <10%: Maintain current concentration and refresh media.
- Termination: Continue passaging until virus grows robustly at >100x EC50.
- Genotyping: Extract viral RNA (QIAamp Viral RNA Kit), RT-PCR amplify the protease gene, and sequence (Sanger sequencing) to identify mutations.

Protocol B: Single-Cycle Luciferase Antiviral Assay

Objective: To quantify EC50 values against WT and mutant clones.

- Transfection: Co-transfect HEK293T cells with an HIV-1 proviral vector containing a luciferase reporter (pNL4-3-Luc-R-E-) and a VSV-G envelope plasmid.
- Harvest: Collect pseudotyped virions 48 hours post-transfection. Filter (0.45 μ m) and store at -80°C.
- Infection: Seed target cells (e.g., MT-4 or SupT1) in 96-well plates. Add serial dilutions of **A-790742** (0.01 nM to 1000 nM).
- Inoculation: Add pseudotyped virus to wells.
- Readout: Incubate for 48–72 hours. Lyse cells and add Luciferase Assay Substrate (Promega). Measure luminescence (RLU) on a plate reader.
- Analysis: Plot RLU vs. log[Concentration]. Calculate EC50 using non-linear regression (4-parameter logistic model).

Workflow Visualization



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Figure 2: Single-Cycle Antiviral Assay Workflow.

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